

Carcinogenic Potential of Rizatriptan Nitrosamine Impurities: A Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-rizatriptan*

Cat. No.: *B15807349*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The presence of nitrosamine impurities in pharmaceutical products has become a significant concern for regulatory bodies and the pharmaceutical industry worldwide. These compounds are classified as probable human carcinogens, and their unexpected detection in various drug products has led to numerous recalls and a re-evaluation of manufacturing processes and control strategies.[1][2] Rizatriptan, a widely used medication for the acute treatment of migraine, has been subject to recalls due to the presence of a nitrosamine drug substance-related impurity (NDSRI), specifically **N-Nitroso-desmethyl-rizatriptan**. [3][4]

This technical guide provides an in-depth analysis of the carcinogenic potential of rizatriptan nitrosamine impurities. It is intended for researchers, scientists, and drug development professionals, offering a comprehensive overview of the chemistry, toxicology, and regulatory considerations surrounding these impurities. This document summarizes available quantitative data, details relevant experimental protocols, and visualizes key biological pathways and experimental workflows to facilitate a deeper understanding of the risks associated with these compounds and the methodologies for their assessment.

The Rizatriptan Nitrosamine Impurity: N-Nitroso-desmethyl-rizatriptan

The primary nitrosamine impurity of concern in rizatriptan is **N-Nitroso-desmethyl-rizatriptan**. This compound is an NDSRI, meaning it is structurally related to the active pharmaceutical ingredient (API), rizatriptan. It is formed by the nitrosation of a secondary amine precursor, desmethyl-rizatriptan, which can be present as a manufacturing intermediate or a degradant.[3]

Chemical Structure and Properties

The chemical structures of rizatriptan and **N-Nitroso-desmethyl-rizatriptan** are presented below.

Table 1: Chemical Information for Rizatriptan and its Nitrosamine Impurity

Compound	Chemical Structure	Molecular Formula	Molecular Weight (g/mol)
Rizatriptan	[Image of Rizatriptan chemical structure]	C ₁₅ H ₁₉ N ₅	269.34
N-Nitroso-desmethyl-rizatriptan	[Image of N-Nitroso-desmethyl-rizatriptan chemical structure]	C ₁₄ H ₁₆ N ₆ O	284.32[5]

Carcinogenic Potential and Regulatory Landscape

Nitrosamines are a class of potent mutagenic carcinogens.[1] Their carcinogenic activity is mediated by their metabolic activation to electrophilic species that can alkylate DNA, leading to mutations and potentially initiating cancer.[2]

Regulatory Framework and Acceptable Intake Limits

Regulatory agencies such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have established stringent guidelines for the control of nitrosamine impurities in pharmaceuticals.[6][7] A key component of this framework is the establishment of Acceptable Intake (AI) limits, which represent a level of exposure with a negligible cancer risk.

For NDSRIs, the FDA has developed a Carcinogenic Potency Categorization Approach (CPCA) to assign AI limits based on the structural features of the nitrosamine. **N-Nitroso-desmethyl-rizatriptan** is classified as a Category 1 NDSRI, which corresponds to the most potent category.[\[3\]](#)[\[8\]](#)

Table 2: Regulatory Information for **N-Nitroso-desmethyl-rizatriptan**

Impurity	Regulatory Agency	Carcinogenic Potency Category	Acceptable Intake (AI) Limit	Reference
N-Nitroso-desmethyl-rizatriptan	FDA	1	26.5 ng/day	[3] [8]
N-Nitroso-desmethyl-rizatriptan	Health Canada	1	18 ng/day	[7]

Rizatriptan Recalls

Several lots of rizatriptan benzoate tablets and orally disintegrating tablets have been recalled in the United States due to the presence of **N-Nitroso-desmethyl-rizatriptan** at levels exceeding the FDA's acceptable intake limit.[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[9\]](#)[\[10\]](#) These recalls highlight the importance of robust analytical methods and stringent process controls to mitigate the risk of nitrosamine impurity formation. While the recall notices confirm that the impurity levels were above the acceptable limit, the specific quantitative data from the recalled batches have not been publicly disclosed.[\[6\]](#)[\[9\]](#)

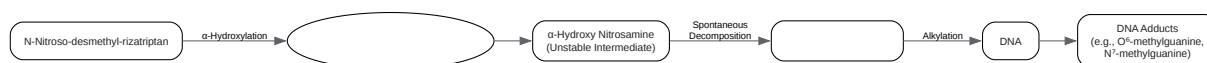
Biological Mechanisms of Carcinogenicity

The carcinogenic effects of nitrosamines are initiated by their metabolic activation, leading to the formation of DNA adducts and subsequent cellular responses.

Metabolic Activation of Nitrosamines

Nitrosamines require metabolic activation to exert their genotoxic effects. This process is primarily mediated by cytochrome P450 (CYP) enzymes in the liver. The key steps involve the

α -hydroxylation of the nitrosamine, which generates an unstable intermediate that spontaneously decomposes to form a highly reactive electrophilic diazonium ion. This ion can then alkylate nucleophilic sites on DNA bases.

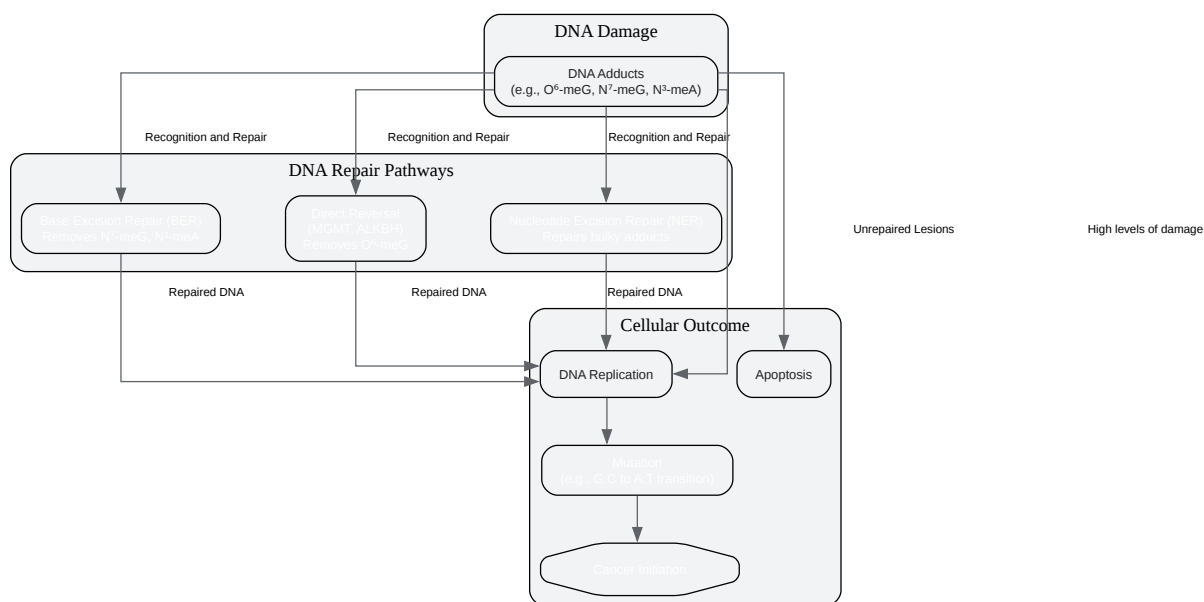


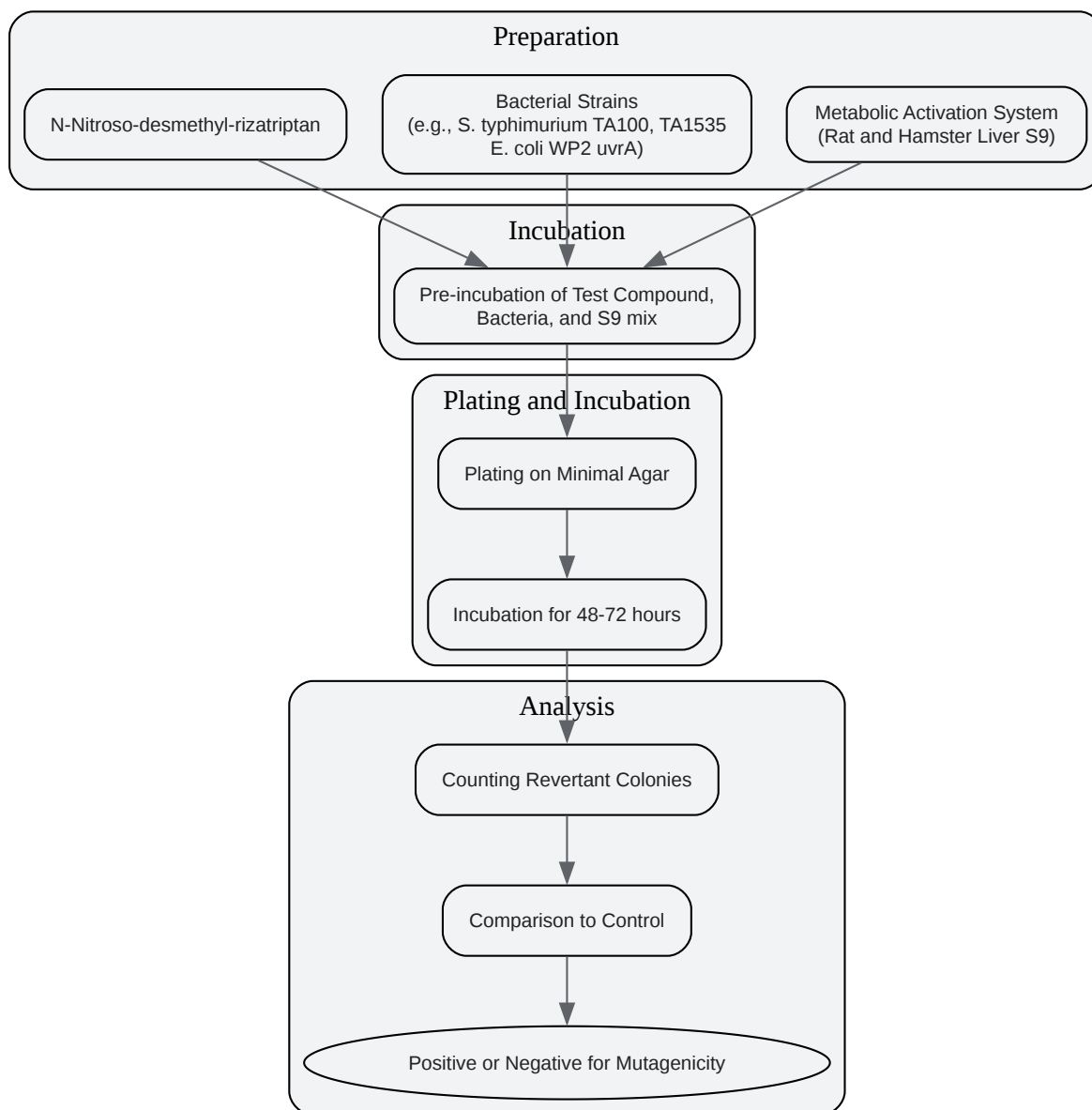
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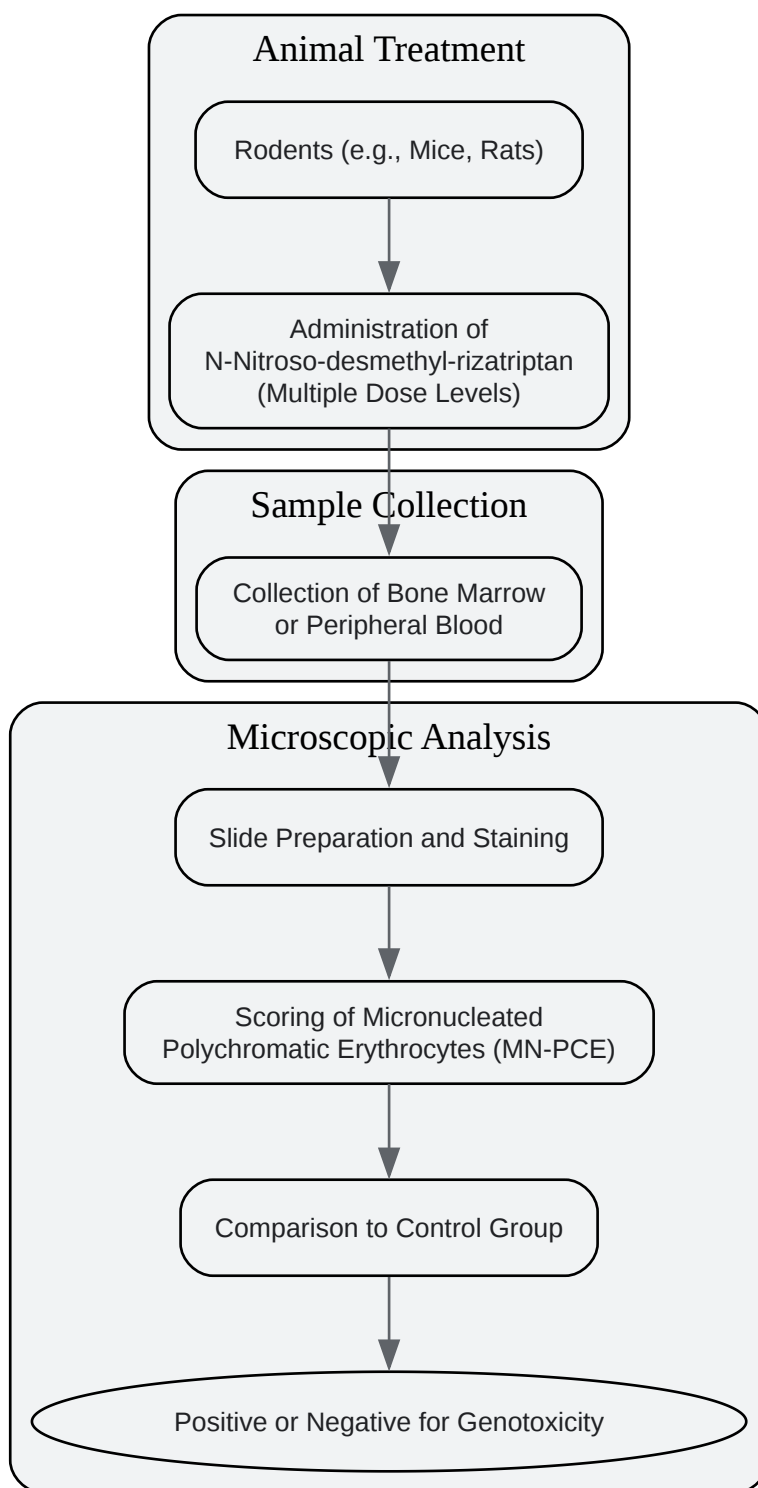
Metabolic activation of **N-Nitroso-desmethyl-rizatriptan**.

DNA Damage and Repair Pathways

The formation of DNA adducts by nitrosamines can lead to mutations if not repaired before DNA replication. Several DNA repair pathways are involved in mitigating the genotoxic effects of nitrosamine-induced DNA damage.







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